

Spectroscopic and Mechanistic Elucidation of Fagaronine Chloride: A Technical Guide

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Compound of Interest

Compound Name: *Fagaronine Chloride*

CAS No.: *52259-64-0*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and known signaling pathways of **Fagaronine Chloride**, a benzophenanthridine alkaloid of interest for its potential therapeutic properties. While specific spectral datasets are proprietary and not publicly available in all databases, this document outlines the expected spectroscopic characteristics and detailed experimental protocols for obtaining such data.

Spectroscopic Data of Fagaronine Chloride

Fagaronine Chloride ($C_{21}H_{20}ClNO_4$, Molar Mass: 385.8 g/mol [1]) has been characterized using various spectroscopic techniques.[2] Although specific peak data is not available in the public domain, the following tables summarize the expected data based on its chemical structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

1H NMR (Proton NMR) Data (Predicted)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not publicly available	-	-	Aromatic Protons
Data not publicly available	-	-	Methoxy Protons (-OCH ₃)
Data not publicly available	-	-	N-Methyl Protons (-NCH ₃)
Data not publicly available	-	-	Hydroxyl Proton (-OH)

¹³C NMR (Carbon NMR) Data

Chemical Shift (δ) ppm	Assignment
Data not publicly available	Aromatic Carbons (C)
Data not publicly available	Aromatic Carbons (CH)
Data not publicly available	Methoxy Carbons (-OCH ₃)
Data not publicly available	N-Methyl Carbon (-NCH ₃)

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Functional Group Assignment
~3400 (broad)	O-H stretch (hydroxyl)
~3050	C-H stretch (aromatic)
~2950	C-H stretch (aliphatic -CH ₃)
~1600, ~1500, ~1450	C=C stretch (aromatic)
~1250	C-O stretch (aryl ether)
~1100	C-N stretch

Mass Spectrometry (MS)

m/z Ratio	Ion Assignment
350.13	[M] ⁺ (C ₂₁ H ₂₀ NO ₄ ⁺ , Fagaronine cation)
385.11	[M+Cl] (Molecular Ion with Chloride)

Experimental Protocols

NMR Spectroscopy

A standard protocol for obtaining NMR spectra of a solid alkaloid like **Fagaronine Chloride** is as follows:

- Sample Preparation:
 - For ¹H NMR, dissolve 2-10 mg of **Fagaronine Chloride** in approximately 0.6-1.0 mL of a suitable deuterated solvent (e.g., DMSO-d₆, Methanol-d₄).[\[3\]](#)
 - For ¹³C NMR, a higher concentration of 10-50 mg is recommended.[\[3\]](#)
 - Transfer the solution to a 5 mm NMR tube to a depth of 4-5 cm.[\[3\]](#)
- Instrumentation:
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Data Acquisition:
 - Acquire ¹H NMR spectra with a sufficient number of scans to achieve a good signal-to-noise ratio.
 - Acquire ¹³C NMR spectra using proton decoupling to simplify the spectrum. A larger number of scans will be necessary due to the low natural abundance of ¹³C.
- Data Processing:
 - Process the raw data (Free Induction Decay - FID) using appropriate software (e.g., MestReNova, TopSpin). This involves Fourier transformation, phase correction, and

baseline correction.

- Reference the spectra to the residual solvent peak.

Infrared (IR) Spectroscopy

For a solid sample like **Fagaronine Chloride**, the following methods are common:

- KBr Pellet Method:
 - Grind 1-2 mg of **Fagaronine Chloride** with 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle until a fine, homogeneous powder is obtained.[4]
 - Place the mixture in a pellet press and apply high pressure to form a transparent or translucent pellet.[4]
 - Place the pellet in the sample holder of an FTIR spectrometer for analysis.[4]
- Thin Solid Film Method:
 - Dissolve a small amount of **Fagaronine Chloride** in a volatile solvent (e.g., methanol or chloroform).[5]
 - Drop the solution onto a salt plate (e.g., NaCl or KBr) and allow the solvent to evaporate, leaving a thin film of the compound.[5]
 - Mount the plate in the spectrometer for analysis.[5]

Mass Spectrometry

Electrospray Ionization (ESI) is a suitable soft ionization technique for a molecule like **Fagaronine Chloride**.

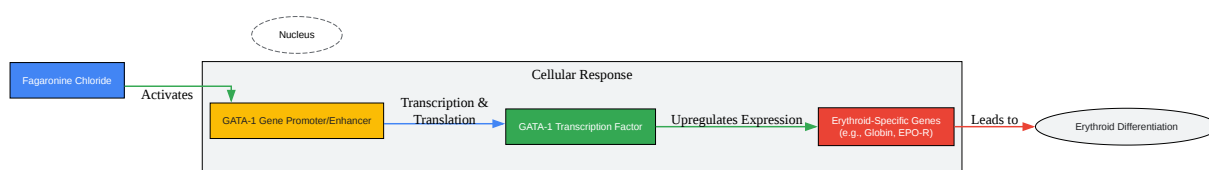
- Sample Preparation:
 - Prepare a dilute solution of **Fagaronine Chloride** (e.g., 1-10 µg/mL) in a solvent compatible with ESI-MS, such as methanol or acetonitrile, often with a small amount of formic acid to promote protonation.

- Instrumentation:
 - Use a mass spectrometer equipped with an ESI source (e.g., Q-TOF, Orbitrap).
- Data Acquisition:
 - Infuse the sample solution into the ESI source at a low flow rate (e.g., 5-20 $\mu\text{L}/\text{min}$).^[6]
 - Apply a high voltage (e.g., 3-5 kV) to the ESI needle to generate a fine spray of charged droplets.^[6]
 - Acquire the mass spectrum in positive ion mode to detect the cationic Fagaronine molecule.

Visualizations

Signaling Pathway of Fagaronine Chloride

Fagaronine has been shown to induce erythroleukemic cell differentiation. It exerts this effect by activating the transcription factor GATA-1, which in turn upregulates the expression of genes involved in erythropoiesis.^{[7][8][9]}

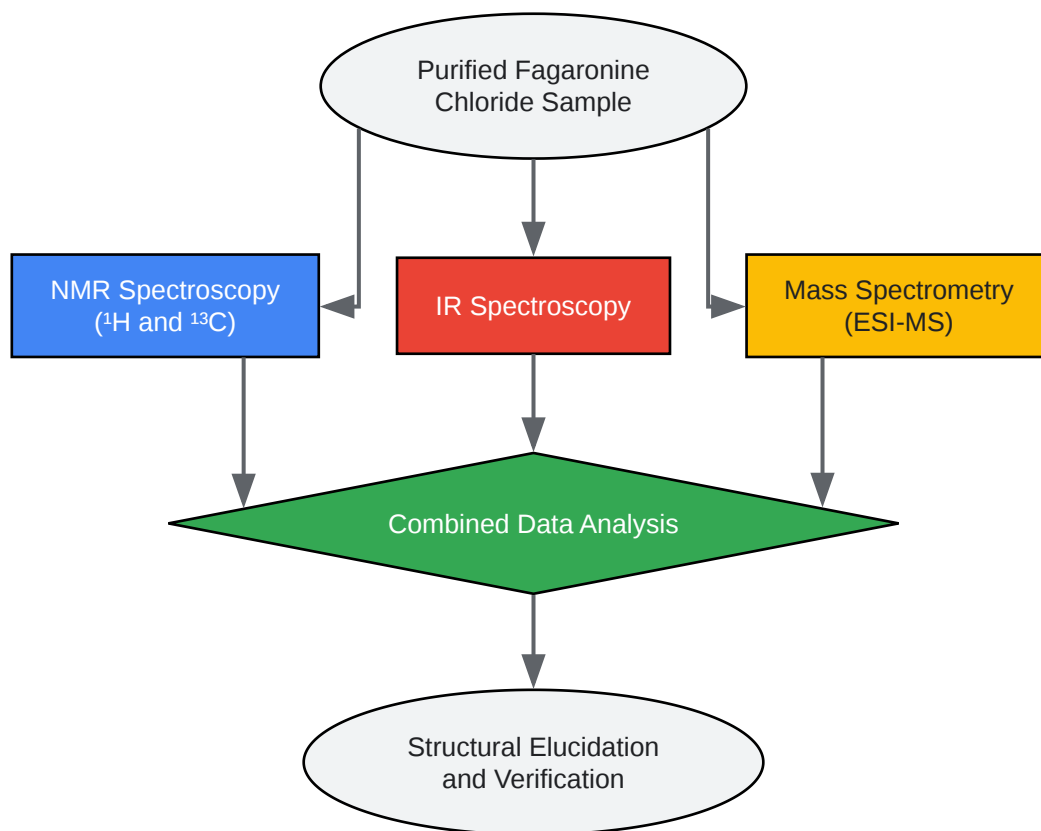


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Caption: **Fagaronine Chloride** signaling pathway via GATA-1 activation.

Experimental Workflow for Spectroscopic Analysis

The logical workflow for the spectroscopic characterization of a purified compound like **Fagaronine Chloride** is outlined below.



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Caption: General experimental workflow for spectroscopic analysis.

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